

Diethyl glutaconate molecular weight and formula

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Compound of Interest

Compound Name: Diethyl glutaconate

Cat. No.: B146653

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Technical Guide: Diethyl Glutaconate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental physicochemical properties of **diethyl glutaconate**. The information is intended to support researchers and professionals in the fields of chemistry and drug development in understanding the basic characteristics of this compound.

Core Properties of Diethyl Glutaconate

Diethyl glutaconate is a diethyl ester of glutaconic acid. It is commercially available and used in various research applications, including as a biochemical for proteomics research and as a building block in organic synthesis.^[1]

Physicochemical Data

The key quantitative properties of **diethyl glutaconate** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₄ O ₄	[2][3]
Molecular Weight	186.21 g/mol	[3]
Alternate Names	2-Pentenedioic acid, diethyl ester; Glutaconic acid, diethyl ester; Diethyl 2-pentenedioate	[2][4]
CAS Number	2049-67-4	[2][3]
Form	Liquid	[3]
Density	1.053 g/mL at 25 °C	[3]
Boiling Point	236-238 °C	[3]
Refractive Index	n _{20/D} 1.446	[3]
Flash Point	113 °C (235.4 °F) - closed cup	[3]

Chemical Structure

The molecular structure of **diethyl glutaconate** is depicted in the following diagram.

Figure 1. Chemical structure of **diethyl glutaconate**.

Experimental Protocols and Biological Pathways

Extensive searches for detailed experimental protocols regarding the synthesis or application of **diethyl glutaconate** did not yield specific, reproducible methodologies within the scope of this guide. While general procedures for the synthesis of related diethyl esters are available, protocols explicitly detailing the preparation and use of **diethyl glutaconate** are not readily found in the surveyed literature.[5][6][7]

Similarly, there is no readily available information in the scientific literature describing the involvement of **diethyl glutaconate** in specific signaling pathways or broader biological processes. Its primary documented application is as a chemical reagent for research purposes.

[1]

For professionals requiring this compound, it is recommended to source it from established chemical suppliers and to refer to the safety data sheets (SDS) for handling and storage information.[3] Further investigation into specialized chemical synthesis literature or patent databases may be necessary to uncover specific reaction protocols.

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- To cite this document: BenchChem. [Diethyl glutaconate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146653#diethyl-glutaconate-molecular-weight-and-formula]

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